

Application Notes and Protocols for Mthfd2-IN-5 Administration in Mouse Models

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Compound of Interest

Compound Name: *Mthfd2-IN-5*

Cat. No.: *B15615410*

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Introduction

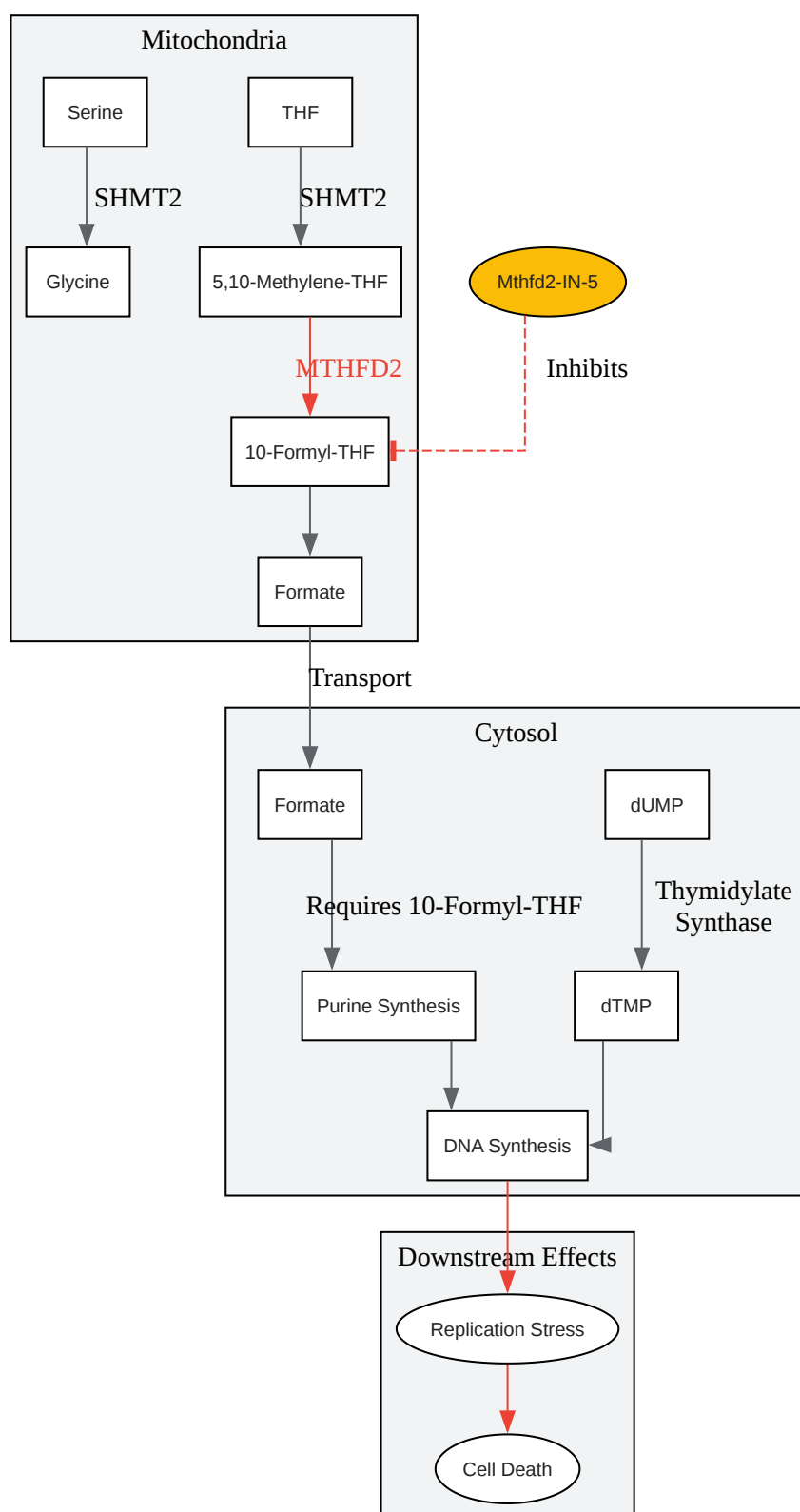
Methylenetetrahydrofolate dehydrogenase 2 (MTHFD2) is a mitochondrial enzyme that plays a critical role in one-carbon metabolism. This pathway is essential for the synthesis of nucleotides (purines and thymidylate) and amino acids, which are fundamental for DNA replication and cell proliferation.^{[1][2]} MTHFD2 is highly expressed in embryonic and cancerous tissues but is found at low levels in most healthy adult tissues, making it a compelling therapeutic target in oncology.^{[2][3][4]}

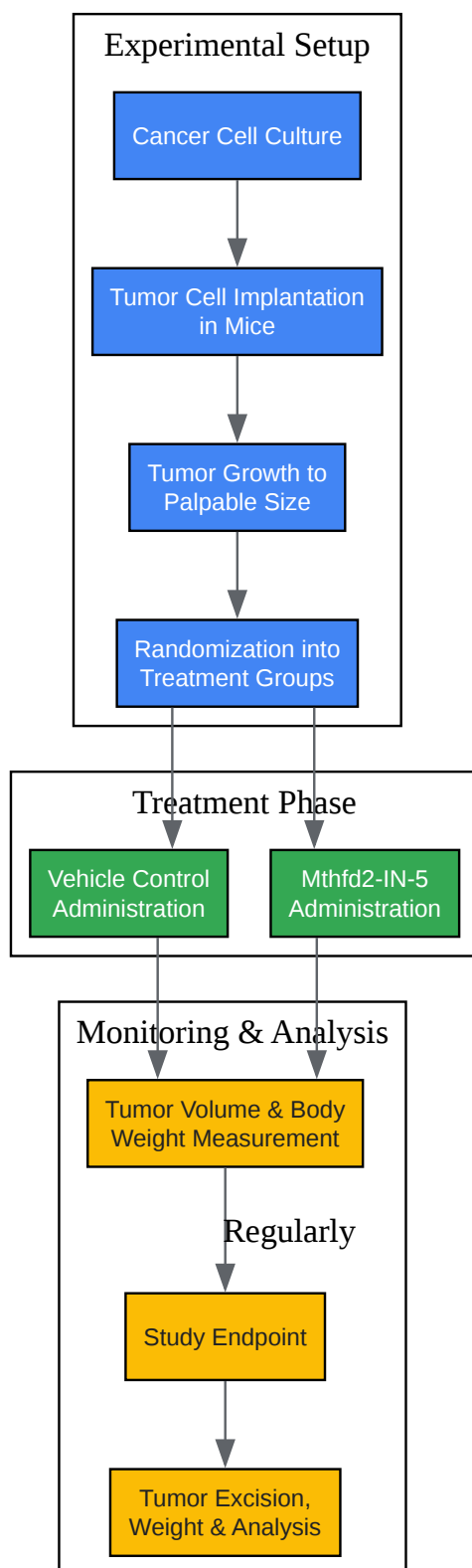
Mthfd2-IN-5 is a selective inhibitor of MTHFD2 with a reported IC₅₀ of 66 nM.^[5] Preclinical studies have demonstrated its ability to inhibit the proliferation of cancer cells, such as the MOLM-14 cell line with a GI₅₀ of 720 nM, and to exhibit antitumor efficacy in mouse models.^[5] These application notes provide a detailed protocol for the administration of **Mthfd2-IN-5** in mouse models, based on available data for **Mthfd2-IN-5** and other well-characterized MTHFD2 inhibitors like DS18561882 and TH9619.

Mechanism of Action

MTHFD2 catalyzes the conversion of 5,10-methylenetetrahydrofolate to 10-formyltetrahydrofolate within the mitochondria.^[6] This reaction is a crucial step in providing one-carbon units for the de novo synthesis of purines and thymidylate.^{[1][6]} Inhibition of MTHFD2 by small molecules like **Mthfd2-IN-5** disrupts this metabolic pathway, leading to a

depletion of the nucleotide pools necessary for DNA synthesis and repair.^{[6][7]} This, in turn, induces replication stress and ultimately leads to the death of rapidly dividing cancer cells.^{[2][7]}





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